

A Comprehensive Technical Guide to Strontium Bromide Monohydrate: Identifiers, Properties, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Strontium bromide monohydrate*

Cat. No.: *B080916*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Strontium bromide monohydrate** ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$), a compound of growing interest in various scientific fields. This document furnishes detailed information on its chemical identifiers, physicochemical properties, and experimental protocols for its synthesis and characterization, tailored for a scientific audience.

Chemical Identifiers and Nomenclature

Strontium bromide exists in several forms, primarily as an anhydrous salt, a monohydrate, and a hexahydrate. Accurate identification is crucial for experimental reproducibility. The primary identifier for **Strontium bromide monohydrate** is CAS number 14519-13-2.^[1] It is important to distinguish this from the CAS numbers for the anhydrous form (10476-81-0) and the hexahydrate (7789-53-9).^[2]

A summary of the key identifiers for **Strontium bromide monohydrate** and its related compounds is presented in Table 1.

Identifier	Strontium Bromide Monohydrate	Strontium Bromide Anhydrous	Strontium Bromide Hexahydrate
CAS Number	14519-13-2[1]	10476-81-0[3]	7789-53-9[4]
PubChem CID	17749157[5]	25302[6]	165644[4]
EC Number	-	233-969-5[2][3]	629-397-4[4]
UNII	-	1NG558X5VJ[2]	7I32N2UD6W[4]
InChI Key	NGCOUPFTCAQKJM-UHFFFAOYSA-L[1]	YJPVTCSBVRMESK-UHFFFAOYSA-L[2]	FLMJUJXBKFYFYZ-UHFFFAOYSA-L[7]
Molecular Formula	SrBr ₂ ·H ₂ O	SrBr ₂ [8]	SrBr ₂ ·6H ₂ O[4]
IUPAC Name	strontium;dibromide;hydrate[5]	Strontium bromide[2]	strontium;dibromide;hexahydrate[4]

Physicochemical Properties

The physicochemical properties of strontium bromide and its hydrates are essential for their application in research and development. A comparative summary of these properties is provided in Table 2.

Property	Strontium Bromide Monohydrate	Strontium Bromide Anhydrous	Strontium Bromide Hexahydrate
Molecular Weight	265.44 g/mol [5]	247.43 g/mol [6]	355.52 g/mol [4]
Appearance	White crystalline powder	White, odorless, crystalline powder[9]	White hygroscopic crystals or crystalline powder
Density	-	4.216 g/cm ³	2.386 g/cm ³ [2]
Melting Point	Decomposes	643 °C	88.2 °C[10]
Solubility	Soluble in water	Soluble in water, ethanol; Insoluble in ether[2]	Soluble in water

Experimental Protocols

The synthesis of **Strontium bromide monohydrate** is typically a two-step process involving the initial synthesis of the hexahydrate form, followed by a controlled dehydration.

Synthesis of Strontium Bromide Hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$)

Strontium bromide hexahydrate can be synthesized by reacting Strontium carbonate (SrCO_3) or Strontium hydroxide ($\text{Sr}(\text{OH})_2$) with hydrobromic acid (HBr).^{[1][2]}

Reaction using Strontium Carbonate: $\text{SrCO}_3(\text{s}) + 2\text{HBr}(\text{aq}) \rightarrow \text{SrBr}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$ ^[1]

Reaction using Strontium Hydroxide: $\text{Sr}(\text{OH})_2(\text{aq}) + 2\text{HBr}(\text{aq}) \rightarrow \text{SrBr}_2(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$ ^[1]

Detailed Methodology:

- **Reactant Preparation:** Prepare a stoichiometric amount of either Strontium carbonate or Strontium hydroxide.
- **Reaction:** Slowly add hydrobromic acid to the strontium salt under constant stirring. The reaction with strontium carbonate will evolve carbon dioxide gas. Ensure the reaction is carried out in a well-ventilated fume hood.
- **Crystallization:** Once the reaction is complete, the resulting solution contains aqueous Strontium bromide. The hexahydrate can be crystallized from this solution by slow evaporation at room temperature.^[10]
- **Purification:** The resulting crystals can be purified by recrystallization from water.^[9]

Preparation of Strontium Bromide Monohydrate ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$)

The monohydrate is obtained through the controlled dehydration of the hexahydrate.

Dehydration Reaction: $\text{SrBr}_2 \cdot 6\text{H}_2\text{O}(\text{s}) \rightarrow \text{SrBr}_2 \cdot \text{H}_2\text{O}(\text{s}) + 5\text{H}_2\text{O}(\text{g})$

Detailed Methodology:

- **Drying:** Place the synthesized Strontium bromide hexahydrate crystals in a circulating air oven.
- **Heating:** Heat the sample at a controlled temperature. It has been demonstrated that heating at 70°C for several hours is effective for this conversion.^{[1][11]} Another source suggests that heating at 100°C in the air will also yield the monohydrate.^[1]
- **Monitoring:** The conversion to the monohydrate can be confirmed by monitoring the mass loss corresponding to the removal of five water molecules.^[11]
- **Further Dehydration:** It is crucial to control the temperature, as further heating to 180°C will result in the formation of the anhydrous form.^{[1][2]}

Characterization

Crystal Structure Analysis

The crystal structure of **Strontium bromide monohydrate** and its anhydrous form has been elucidated using X-ray diffraction techniques.^{[1][12]} The anhydrous α -form of Strontium bromide possesses a tetragonal crystal system with the space group P4/n.^{[1][2]}

Logical Workflow

The following diagram illustrates the synthesis and dehydration pathway for producing **Strontium bromide monohydrate**.

Caption: Synthesis and dehydration pathway of Strontium bromide hydrates.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Strontium bromide monohydrate | 14519-13-2 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. Strontium bromide - Wikipedia [en.wikipedia.org]

- 3. Strontium bromide anhydrous, powder, 99.995 trace metals 10476-81-0 [sigmaaldrich.com]
- 4. Strontium bromide hexahydrate | Br₂H₁₂O₆Sr | CID 165644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Strontium bromide monohydrate | Br₂H₂O₈Sr | CID 17749157 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Strontium bromide | Br₂Sr | CID 25302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Strontium bromide hexahydrate | 7789-53-9 [sigmaaldrich.com]
- 8. heegermaterials.com [heegermaterials.com]
- 9. Strontium bromide | 10476-81-0 [chemicalbook.com]
- 10. chembk.com [chembk.com]
- 11. elib.dlr.de [elib.dlr.de]
- 12. ntrs.nasa.gov [ntrs.nasa.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Strontium Bromide Monohydrate: Identifiers, Properties, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080916#cas-number-and-identifiers-for-strontium-bromide-monohydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com